

Application Notes: Preparation of Yonkenafil Hydrochloride Stock Solution

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Compound of Interest

Compound Name: Yonkenafil hydrochloride

Cat. No.: B12387563

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Introduction

Yonkenafil hydrochloride is a novel and potent selective inhibitor of phosphodiesterase type 5 (PDE5), an enzyme critical in the regulation of cyclic guanosine monophosphate (cGMP) levels in various tissues.[1][2][3][4] As a PDE5 inhibitor, **Yonkenafil hydrochloride** modulates the nitric oxide (NO)/cGMP signaling pathway, making it a valuable tool for research in areas such as erectile dysfunction, pulmonary arterial hypertension, and neuroprotection.[4][5] Studies have shown its potential in reducing cerebral infarction, inhibiting neuronal apoptosis, and enhancing synaptic function, partly by modulating the expression of neurotrophic factors like BDNF/TrkB and NGF/TrkA.[1][6]

Proper preparation of a stable, concentrated stock solution is the first critical step for ensuring reproducibility and accuracy in any in vitro or in vivo experiment. This document provides a detailed protocol for the preparation, storage, and handling of a **Yonkenafil hydrochloride** stock solution for research use.

Data Presentation

Quantitative data and key properties for **Yonkenafil hydrochloride** are summarized in the table below for quick reference.

| Property | Value | Source |
|--------------------------|---|------------------|
| Chemical Name | Yonkenafil hydrochloride | GlpBio |
| Synonym | Tunodafil hydrochloride | GlpBio |
| CAS Number | 804519-64-0 | [1] |
| Molecular Formula | C ₂₄ H ₃₄ ClN ₅ O ₄ S | [1] |
| Molecular Weight | 524.08 g/mol | [1] |
| Primary Target | Phosphodiesterase 5 (PDE5) | [2][3][4] |
| IC ₅₀ | 2.0 nM | [3] |
| Recommended Solvent | Dimethyl Sulfoxide (DMSO) | [1] |
| Max Solubility in DMSO | 100 mg/mL (190.81 mM) | [1] |
| Recommended Stock Conc. | 10 mM - 100 mM | General Practice |
| Storage (Stock Solution) | ≤ 1 month at -20°C; ≤ 6 months at -80°C | [1] |

Experimental Protocols

Materials and Equipment

- **Yonkenafil hydrochloride** powder (CAS: 804519-64-0)
- Anhydrous or low-water content Dimethyl Sulfoxide (DMSO), sterile
- Analytical balance (sensitive to 0.01 mg)
- Sterile microcentrifuge tubes or cryovials
- Pipettors and sterile pipette tips
- Vortex mixer
- Water bath or heat block set to 37°C

- Ultrasonic bath (sonicator)
- Personal Protective Equipment (PPE): lab coat, safety glasses, and chemical-resistant gloves

Safety Precautions

- **Yonkenafil hydrochloride** is for research use only.[\[1\]](#)
- Handle the powdered compound in a fume hood or well-ventilated area to avoid inhalation.
- Wear appropriate PPE, including gloves, a lab coat, and safety glasses, at all times.
- Consult the Safety Data Sheet (SDS) for comprehensive safety information before handling.

Protocol for Preparing a 10 mM Stock Solution

This protocol describes the preparation of 1 mL of a 10 mM stock solution. Adjust volumes as needed for different final concentrations or volumes.

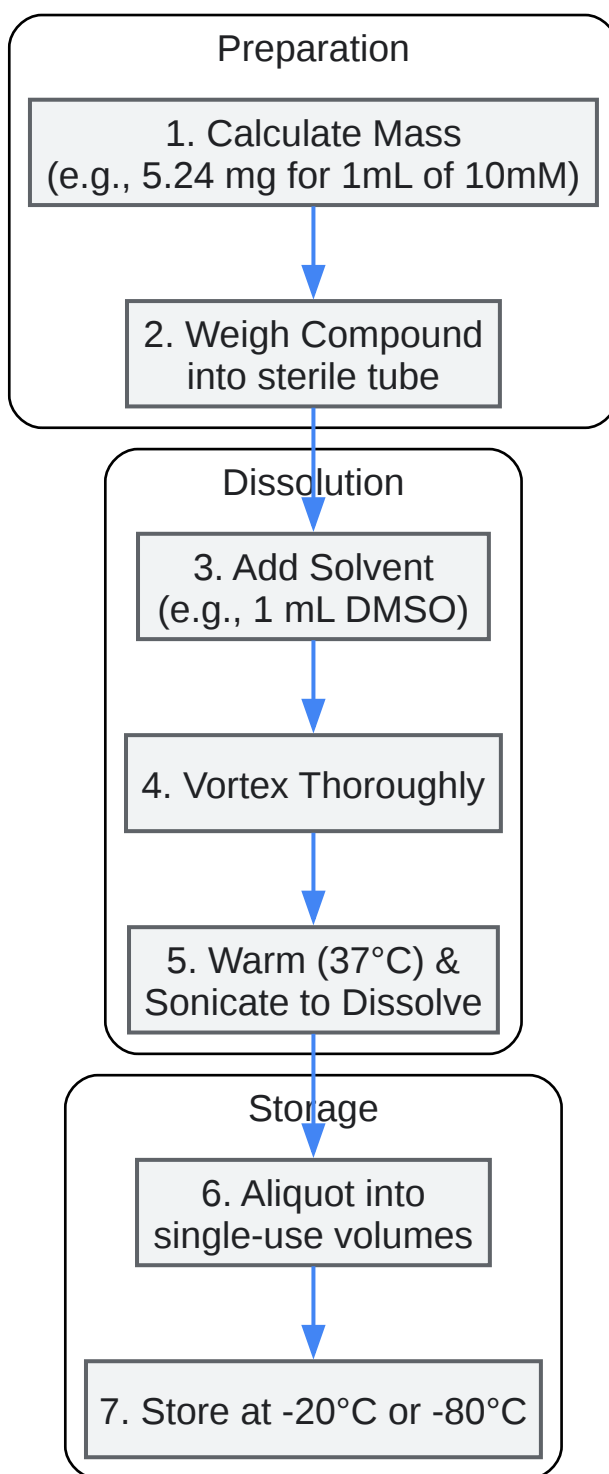
- Calculation of Mass:
 - The molecular weight (M.Wt) of **Yonkenafil hydrochloride** is 524.08 g/mol .[\[1\]](#)
 - To prepare 1 mL of a 10 mM solution, calculate the required mass using the formula: $\text{Mass (mg)} = \text{Molarity (M)} \times \text{Volume (L)} \times \text{M.Wt (g/mol)} \times 1000 \text{ (mg/g)}$
 - $\text{Mass (mg)} = (0.010 \text{ mol/L}) \times (0.001 \text{ L}) \times (524.08 \text{ g/mol}) \times 1000 \text{ mg/g} = 5.24 \text{ mg}$
- Weighing the Compound:
 - Tare a sterile, empty microcentrifuge tube on the analytical balance.
 - Carefully weigh 5.24 mg of **Yonkenafil hydrochloride** powder directly into the tared tube.
- Dissolution:
 - Add 1 mL of sterile DMSO to the tube containing the compound.

- Cap the tube tightly and vortex thoroughly for 1-2 minutes to mix.
- To aid dissolution: Gently warm the solution to 37°C for 5-10 minutes. Following warming, place the tube in an ultrasonic bath for 10-15 minutes until the solution is clear and all particulate matter has dissolved.^[1] Visual inspection is critical to ensure complete solubilization.
- Aliquoting and Storage:
 - Once the compound is fully dissolved, briefly centrifuge the tube to collect the solution at the bottom.
 - To avoid degradation from repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes (e.g., 20 µL) in sterile cryovials or microcentrifuge tubes.^[1]
 - Clearly label each aliquot with the compound name, concentration (10 mM), solvent (DMSO), and preparation date.
 - For short-term storage, store aliquots at -20°C for up to one month.^[1]
 - For long-term storage, store aliquots at -80°C for up to six months.^[1]

Note on Working Solutions: When preparing working solutions for cell culture or other aqueous-based assays, ensure the final concentration of DMSO is non-toxic to the system (typically <0.5%). Dilute the stock solution in the appropriate aqueous buffer or culture medium immediately before use.

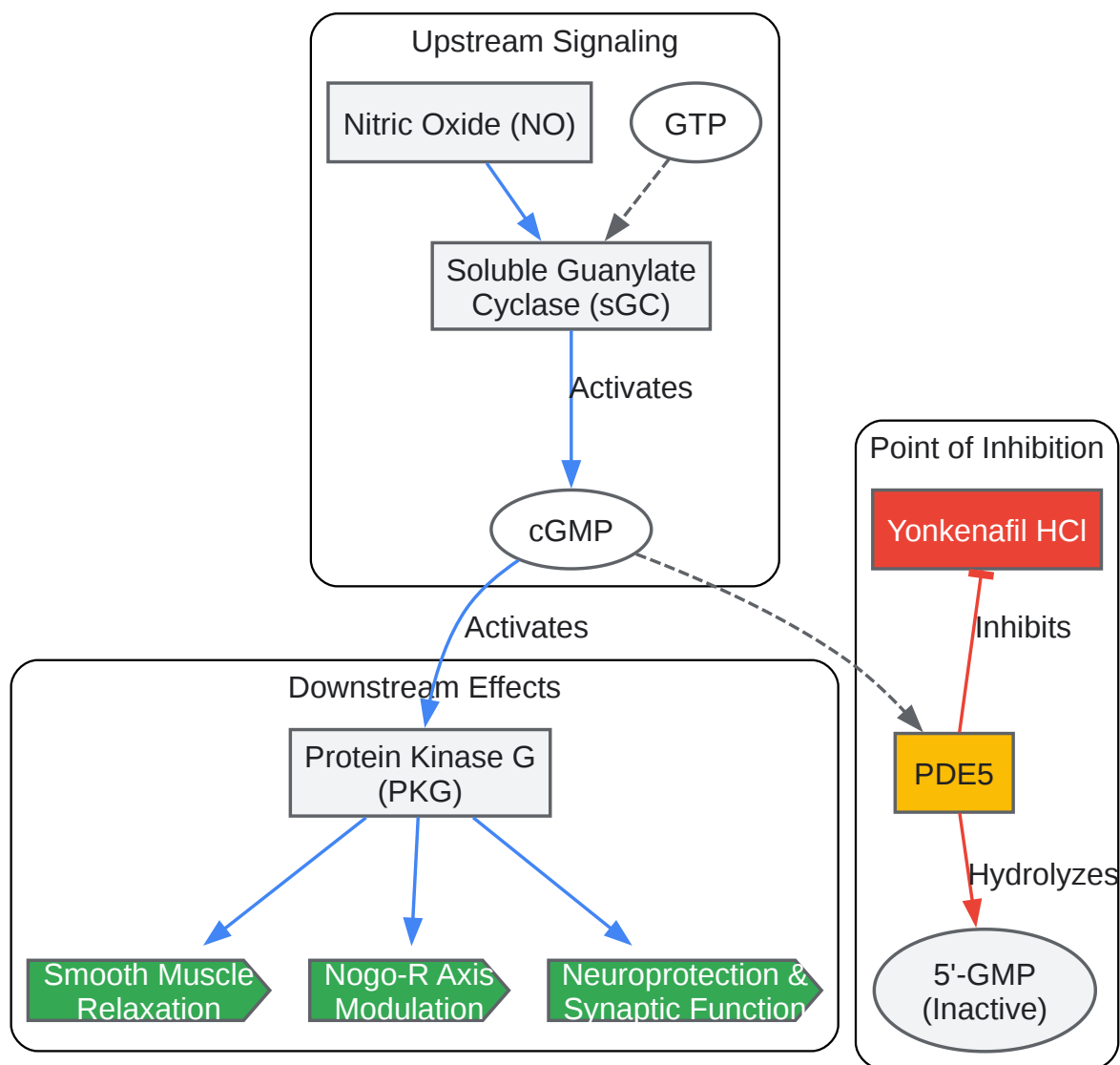
Visualizations

The following diagrams illustrate the experimental workflow for preparing the stock solution and the primary signaling pathway affected by **Yonkenafil hydrochloride**.



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Caption: Workflow for **Yonkenafil Hydrochloride** Stock Solution Preparation.



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Caption: Simplified Signaling Pathway of **Yonkenafil Hydrochloride**.

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